

A Technical Guide to the Solubility of 3',4'-Dimethoxyacetophenone

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Compound of Interest

Compound Name: 3',4'-Dimethoxyacetophenone

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3',4'-Dimethoxyacetophenone, also known as acetoveratrone, is a chemical compound with applications in various fields, including as an intermediate in the synthesis of pharmaceuticals and as a component in fragrances. A thorough understanding of its solubility in different solvents is crucial for its use in synthesis, purification, and formulation. This technical guide provides a comprehensive overview of the available solubility data for **3',4'-Dimethoxyacetophenone**, details experimental protocols for solubility determination, and presents a logical workflow for assessing its solubility.

It is important to note that while qualitative solubility information is available, comprehensive quantitative data for **3',4'-Dimethoxyacetophenone** across a wide range of solvents and temperatures is not extensively documented in publicly available literature. The data presented herein is a compilation of qualitative descriptions, an estimated quantitative value, and a specific preparative concentration.

Physicochemical Properties of 3',4'-Dimethoxyacetophenone

A summary of the key physicochemical properties of **3',4'-Dimethoxyacetophenone** is provided in the table below.

| Property | Value | Reference |
|-------------------|--------------------------------|-----------|
| Molecular Formula | $C_{10}H_{12}O_3$ | |
| Molecular Weight | 180.20 g/mol | |
| Appearance | White to slightly yellow solid | |
| Melting Point | 47-54 °C | |
| Boiling Point | 286-288 °C | |
| CAS Number | 1131-62-0 | |

Solubility of 3',4'-Dimethoxyacetophenone

The solubility of **3',4'-Dimethoxyacetophenone** is influenced by the polarity of the solvent and the temperature. As a molecule with both polar (carbonyl and methoxy groups) and non-polar (benzene ring) features, its solubility varies across different solvent classes.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **3',4'-Dimethoxyacetophenone**. It is important to note the limited availability of precise, experimentally determined values.

| Solvent | Temperature (°C) | Solubility | Data Type |
|---------------------------|------------------|------------|---------------|
| Water | 25 | 4110 mg/L | Estimated |
| Dimethyl Sulfoxide (DMSO) | Not Specified | 10 mM | Specification |

Qualitative Solubility Data

The following table provides a summary of the qualitative solubility of **3',4'-Dimethoxyacetophenone** in various common solvents.

| Solvent | Solubility |
|-----------------|--------------------------|
| Water (hot) | Soluble |
| Water (cold) | Poorly soluble/Insoluble |
| Methanol | Soluble |
| Ethanol | Moderately soluble |
| Acetone | Soluble |
| Dichloromethane | Soluble |
| Ether | Soluble |

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data for their specific applications, the following experimental protocols provide a framework for determining the solubility of a solid compound like **3',4'-Dimethoxyacetophenone**.

Equilibrium Solubility Method (Shake-Flask Method)

This is a widely used method for determining the equilibrium solubility of a compound in a specific solvent at a controlled temperature.

Materials:

- **3',4'-Dimethoxyacetophenone**
- Solvent of interest
- Scintillation vials or other suitable sealed containers
- Constant temperature shaker bath or incubator
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)

- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- Add an excess amount of **3',4'-Dimethoxyacetophenone** to a known volume of the solvent in a sealed vial. The presence of undissolved solid is essential to ensure saturation.
- Place the vial in a constant temperature shaker bath set to the desired temperature.
- Agitate the mixture for a sufficient period to allow it to reach equilibrium. A common duration is 24 to 48 hours, but the optimal time should be determined experimentally.
- After reaching equilibrium, allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe and filter it through a membrane filter that is compatible with the solvent to remove any undissolved particles.
- Quantify the concentration of **3',4'-Dimethoxyacetophenone** in the filtrate using a pre-validated analytical method.
- The determined concentration represents the solubility of the compound in that solvent at the specified temperature.

Polythermal Method (Visual Method)

This method is useful for determining the temperature dependence of solubility.

Materials:

- **3',4'-Dimethoxyacetophenone**
- Solvent of interest
- Jacketed glass vessel with a stirrer
- Circulating water bath with temperature control
- Thermometer or temperature probe

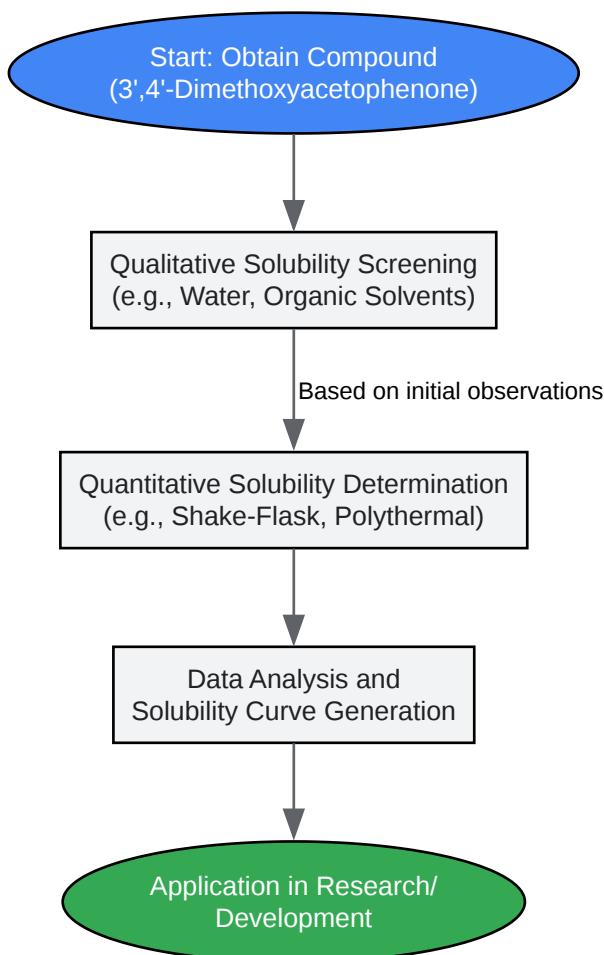
- Analytical balance

Procedure:

- Prepare a mixture of known composition by accurately weighing the **3',4'-Dimethoxyacetophenone** and the solvent into the jacketed glass vessel.
- While stirring, slowly heat the vessel using the circulating water bath.
- Observe the mixture closely and record the temperature at which the last solid particle dissolves. This is the saturation temperature for that specific composition.
- Slowly cool the solution while stirring and record the temperature at which the first crystals reappear.
- The average of the dissolution and crystallization temperatures can be taken as the equilibrium temperature.
- Repeat this process for several different compositions to construct a solubility curve as a function of temperature.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of a compound like **3',4'-Dimethoxyacetophenone**.



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Solubility Assessment Workflow

This workflow begins with a qualitative screening to get a general sense of the compound's solubility in various solvents. Based on these initial findings, more rigorous quantitative methods are employed to obtain precise solubility data. The final data is then analyzed and can be used to inform various applications in research and development.

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